

Identity of Asperrubrol Remains Elusive in Chemical Databases

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Compound of Interest

Compound Name: *Asperrubrol*

Cat. No.: *B14690011*

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Despite a comprehensive search of chemical and biological databases, a specific compound named "**Asperrubrol**" with a corresponding CAS number and IUPAC name could not be identified. The inquiry into this substance suggests that "**Asperrubrol**" may not be a recognized or standardized name for a chemical entity.

Initial investigations into the topic revealed a potential association with the fungus *Aspergillus ruber*. This species is known to produce a variety of secondary metabolites, some of which possess notable biological activities. However, none of the identified compounds from *Aspergillus ruber* are designated by the name "**Asperrubrol**" in scientific literature or chemical registries.

Among the known metabolites isolated from *Aspergillus ruber* are compounds such as echinulin, neoechinulin A, erythroglaucin, physcion, flavoglaucin, and isodihydroauroglaucin. These substances have been cataloged with their respective chemical identifiers and have been the subject of scientific study.

It is plausible that "**Asperrubrol**" could be a trivial name that has not been widely adopted, a term used in a very specific research context that is not publicly indexed, a newly discovered compound that has not yet been assigned a formal identification, or a possible misspelling of another compound's name.

Without a definitive CAS number or IUPAC name, the creation of an in-depth technical guide or whitepaper as requested is not feasible. These identifiers are fundamental for accurately

retrieving and compiling the necessary chemical, experimental, and biological data required for such a document.

Therefore, for researchers, scientists, and drug development professionals seeking information, it is recommended to first verify the precise chemical identity and standardized nomenclature of the compound of interest. Should "**Asperrubrol**" be a proprietary or internal designation, further details from the originating source would be necessary to proceed with a thorough scientific review. As an alternative, a comprehensive guide on the known and characterized metabolites of *Aspergillus ruber* can be provided.

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